

A Comprehensive Technical Guide to Benethamine Penicillin G

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Compound of Interest

Compound Name: *Benethamine penicillin*

Cat. No.: *B1205209*

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Abstract: This document provides an in-depth technical overview of **benethamine penicillin G**, a long-acting salt of benzylpenicillin (penicillin G). It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, mechanism of action, pharmacokinetics, and clinical applications. The guide summarizes quantitative data in structured tables, details key experimental protocols from published studies, and includes visualizations of biochemical pathways and experimental workflows to facilitate a comprehensive understanding of this important antibiotic agent.

Introduction

Penicillin G, also known as benzylpenicillin, is a beta-lactam antibiotic with potent bactericidal activity against many gram-positive and some gram-negative bacteria.[1][2][3] However, its clinical utility is limited by poor oral bioavailability and a short elimination half-life, necessitating frequent parenteral administration.[1][2] To overcome these limitations, repository forms were developed by creating salts of penicillin G with low aqueous solubility. **Benethamine penicillin G** is the salt formed from penicillin G and benethamine (N-benzylphenethylamine), designed for intramuscular administration.[4][5] This formulation allows for the slow release of active penicillin G from the injection site, resulting in sustained, therapeutic plasma concentrations over an extended period.[1][6] It is a cornerstone therapy for infections caused by highly susceptible organisms, such as *Streptococcus pyogenes* and *Treponema pallidum*, and is crucial for the treatment of streptococcal pharyngitis and syphilis, and in the prevention of rheumatic fever.[1][6][7]

Chemical and Physical Properties

Benethamine penicillin G is the N-benzyl- β -phenylethylamine salt of benzylpenicillin.[5] Its chemical structure and properties are well-defined, contributing to its stability and long-acting nature.

Table 2.1: General Chemical Properties of **Benethamine Penicillin G**

Property	Value	Source(s)
IUPAC Name	N-benzyl-2-phenylethanamine; (2S,5R,6R)-3,3-dimethyl-7-oxo-6-[(2-phenylacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	[4]
Molecular Formula	C ₃₁ H ₃₅ N ₃ O ₄ S	[4][5]
Molecular Weight	545.7 g/mol	[4][5][8]
CAS Registry Number	751-84-8	[5]
Appearance	Crystals; White to off-white powder	[5][9][10]
Melting Point	146-147°C	[5]

Table 2.2: Solubility of **Benethamine Penicillin G**

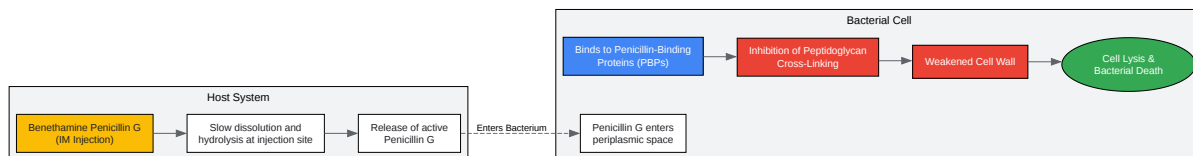
Solvent	Solubility	Source(s)
Water	Very slightly soluble (0.1 w/v at 40°C)	[5][11]
Dimethyl Sulfoxide (DMSO)	Soluble	[9][12][13]
Ethanol (96%)	Slightly soluble	[11]
Formamide	Freely soluble	[11]
Dimethylformamide	Freely soluble	[11]

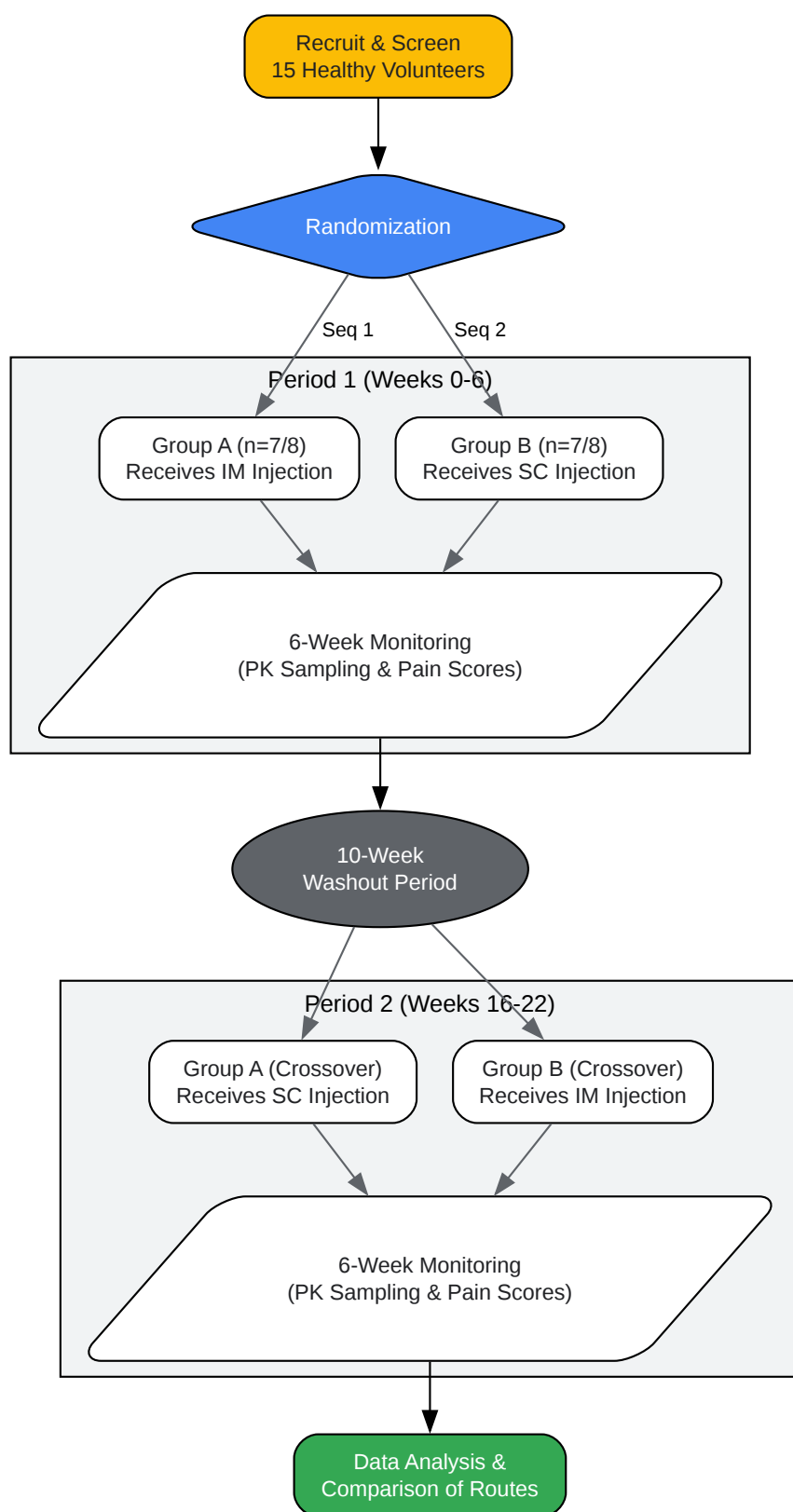
Mechanism of Action

As a member of the penicillin family, **benethamine penicillin G** is a beta-lactam antibiotic that exerts a bactericidal effect on susceptible microorganisms during their active multiplication phase.[1][14][15] The active moiety, penicillin G, is released following hydrolysis of the salt.[1] The core mechanism involves the inhibition of bacterial cell wall biosynthesis.

- **Target Binding:** Penicillin G binds to and inactivates penicillin-binding proteins (PBPs), which are enzymes located on the inner membrane of the bacterial cell wall.[4][14]
- **Inhibition of Transpeptidation:** PBPs are essential for the terminal stages of peptidoglycan synthesis, specifically for catalyzing the cross-linking of peptidoglycan chains.[4][14] By binding to these enzymes, penicillin G inhibits this transpeptidation reaction.[1][6]
- **Cell Wall Destabilization:** The inhibition of peptidoglycan cross-linking results in a weakened, osmotically unstable cell wall.[1][4]
- **Cell Lysis:** The compromised cell wall cannot withstand the high internal osmotic pressure of the bacterium, leading to cell lysis and death.[1][14]

Benethamine penicillin G is primarily effective against gram-positive bacteria, which have a thick peptidoglycan layer, but also shows activity against some gram-negative organisms.[3][6][14]





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